

# Application Notes and Protocols: C.I. Vat Blue 22 in Functional Textiles

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## Compound of Interest

Compound Name: C.I. Vat blue 22

Cat. No.: B1619531

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These application notes provide a comprehensive overview of the use of **C.I. Vat Blue 22** in the development of functional textiles, with a focus on its potential for ultraviolet (UV) protection and antimicrobial applications. While specific quantitative data for **C.I. Vat Blue 22** is limited in publicly available literature, the information presented herein is based on the established properties of vat dyes as a class, particularly those with a violanthrone chemical structure.

## Introduction to C.I. Vat Blue 22

**C.I. Vat Blue 22**, also known as C.I. 59820, is a vat dye belonging to the violanthrone chemical class. Its molecular formula is  $C_{34}H_{12}Cl_4O_2$ .<sup>[1]</sup> Vat dyes are renowned for their excellent fastness properties on cellulosic fibers like cotton, making them suitable for textiles requiring high durability and resistance to repeated laundering and light exposure.<sup>[2]</sup> The application of vat dyes involves a "vatting" process, where the insoluble dye is reduced to a soluble leuco-form in an alkaline solution, allowing it to penetrate the textile fiber. Subsequent oxidation reverts the dye to its insoluble form, trapping it within the fiber.<sup>[3]</sup>

## Functional Applications

### UV Protection

Vat dyes, particularly in dark shades such as navy blue, are known to significantly enhance the UV protection factor (UPF) of textiles.<sup>[4][5]</sup> The complex aromatic structure of violanthrone dyes allows for the absorption of UV radiation, thereby reducing its transmission through the

fabric to the skin. Studies have shown that cotton fabrics dyed with some direct, reactive, and vat dyes can achieve a UPF rating of higher than 50.[4][5] While specific UPF values for **C.I. Vat Blue 22** are not readily available, it is anticipated that textiles dyed with this deep blue dye would exhibit excellent UV-blocking capabilities.

Key Factors Influencing UV Protection:

- **Dye Concentration:** Higher dye concentrations generally lead to higher UPF values.[4][6]
- **Fabric Construction:** Tighter weaves and heavier fabrics naturally offer better UV protection, which is further enhanced by dyeing.[4][6]
- **Color:** Darker colors, such as the deep blue of **C.I. Vat Blue 22**, absorb more UV radiation than lighter colors.[4][5]

## Antimicrobial Properties

The inherent antimicrobial activity of **C.I. Vat Blue 22** has not been extensively documented. However, vat dyes are often used for textiles that require high standards of hygiene, such as hospital linens and workwear, due to their exceptional wash fastness and resistance to chlorine bleaching.[7] This durability ensures that any antimicrobial finish applied to the textile remains effective through numerous laundering cycles.

While the dye itself may not be strongly antimicrobial, it can be used in conjunction with antimicrobial finishing agents. Furthermore, research has explored the application of nanocomposites, such as silver nanoparticles, to vat-dyed fabrics to impart potent and durable antibacterial properties.

## Data Presentation

Table 1: General Performance Characteristics of Vat Dyes on Cotton

Property	Rating/Value	Test Method
Light Fastness	6-7 (Good to Excellent)	ISO 105-B02
Washing Fastness	4-5 (Good to Excellent)	ISO 105-C06
Chlorine Bleach Fastness	4-5 (Good to Excellent)	ISO 105-N01
Rubbing Fastness (Dry)	4-5 (Good to Excellent)	ISO 105-X12
Rubbing Fastness (Wet)	3-4 (Moderate to Good)	ISO 105-X12

Note: Data is generalized for the class of vat dyes and may vary for **C.I. Vat Blue 22**.

Table 2: Expected UPF Values for Cotton Fabric Dyed with Dark Blue Vat Dyes

Fabric Type	Dye Concentration (% owf)	Expected UPF Range	UV Protection Category
Lightweight Cotton (120 g/m <sup>2</sup> )	1.0	25 - 40	Very Good
Lightweight Cotton (120 g/m <sup>2</sup> )	3.0	> 50	Excellent
Heavyweight Cotton (250 g/m <sup>2</sup> )	1.0	40 - 50+	Excellent
Heavyweight Cotton (250 g/m <sup>2</sup> )	3.0	> 50	Excellent

Note: These are estimated values based on literature for dark blue vat dyes. Actual values for **C.I. Vat Blue 22** may vary.

## Experimental Protocols

### Protocol for Application of C.I. Vat Blue 22 to Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing cotton fabric with **C.I. Vat Blue 22** using an exhaust method.

Materials:

- Scoured and bleached 100% cotton fabric
- **C.I. Vat Blue 22** dye powder
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ( $\text{Na}_2\text{S}_2\text{O}_4$ )
- Dispersing agent
- Wetting agent
- Acetic acid ( $\text{CH}_3\text{COOH}$ )
- Oxidizing agent (e.g., hydrogen peroxide,  $\text{H}_2\text{O}_2$ )
- Soaping agent
- Distilled water

Equipment:

- Laboratory-scale dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and pipettes
- Heating and stirring apparatus
- pH meter
- Analytical balance

Procedure:

- Pre-treatment: Ensure the cotton fabric is thoroughly scoured and bleached to remove impurities and achieve uniform dye uptake.
- Vatting (Dye Reduction):
  - Prepare a stock solution by pasting the required amount of **C.I. Vat Blue 22** powder with a small amount of warm water and a dispersing agent.
  - In a separate vessel, prepare the dye bath with the required volume of water.
  - Add sodium hydroxide to the dye bath to achieve the recommended alkaline pH for vatting.
  - Heat the dye bath to the recommended vatting temperature (typically 50-60°C).
  - Gradually add sodium hydrosulfite to the dye bath to reduce the dye to its soluble leuco form. The color of the solution will change, indicating successful vatting.
  - Add the dye paste to the reducing bath and stir for 10-15 minutes.
- Dyeing:
  - Introduce the pre-wetted cotton fabric into the vatted dye bath.
  - Raise the temperature to the recommended dyeing temperature (e.g., 60-80°C) and maintain for 45-60 minutes with continuous agitation to ensure level dyeing.
- Oxidation:
  - Remove the fabric from the dye bath and squeeze out excess liquor.
  - Rinse the fabric in cold water.
  - Oxidize the dye within the fiber by either air oxidation (exposing to air for 10-20 minutes) or chemical oxidation by treating in a fresh bath containing an oxidizing agent (e.g., 1-2 g/L hydrogen peroxide) at 50-60°C for 10-15 minutes. The original deep blue color will develop.

- Soaping:
  - To improve fastness properties and achieve the final shade, treat the dyed fabric in a bath containing a soaping agent at or near the boil for 15-20 minutes.
- Final Rinsing and Drying:
  - Rinse the fabric thoroughly with hot and then cold water.
  - Neutralize with a dilute solution of acetic acid if necessary.
  - Rinse again with cold water and dry the fabric.

## Protocol for Measurement of Ultraviolet Protection Factor (UPF) - AATCC Test Method 183

This protocol outlines the measurement of UV radiation transmittance through the dyed fabric to determine its UPF value.[\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

### Equipment:

- Spectrophotometer or spectroradiometer with an integrating sphere
- UV radiation source (Xenon arc lamp)
- Sample holder

### Procedure:

- Instrument Calibration: Calibrate the spectrophotometer/spectroradiometer according to the manufacturer's instructions.
- Sample Preparation: Prepare at least two specimens of the dyed fabric, ensuring they are clean, dry, and free of wrinkles.
- Measurement:

- Mount a fabric specimen in the sample holder and place it at the transmission port of the integrating sphere.
- Measure the spectral transmittance of the fabric at defined wavelength intervals across the UVA (315-400 nm) and UVB (280-315 nm) regions.
- Repeat the measurement at multiple locations on the specimen and for all prepared specimens.
- UPF Calculation: The UPF is calculated using the following formula:

Where:

- $E_{\lambda}$  = Erythral spectral effectiveness
- $S_{\lambda}$  = Solar spectral irradiance
- $T_{\lambda}$  = Spectral transmittance of the specimen
- $\Delta\lambda$  = Wavelength interval

## Protocol for Assessment of Antimicrobial Activity - AATCC Test Method 100

This quantitative test method is used to evaluate the antibacterial properties of the dyed fabric.

[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- Dyed fabric swatches (test specimens)
- Untreated fabric swatches (control)
- Bacterial cultures (e.g., *Staphylococcus aureus* ATCC 6538, *Klebsiella pneumoniae* ATCC 4352)
- Nutrient broth

- Neutralizing solution
- Sterile petri dishes
- Agar growth medium

Procedure:

- **Sample Preparation:** Cut circular swatches ( $4.8 \pm 0.1$  cm in diameter) from the dyed and control fabrics. Sterilize the swatches.
- **Inoculum Preparation:** Prepare a standardized suspension of the test bacteria in nutrient broth.
- **Inoculation:** Place each fabric swatch in a separate sterile container. Inoculate each swatch with  $1.0 \pm 0.1$  mL of the bacterial suspension.
- **Incubation:** Incubate the inoculated swatches at  $37 \pm 2^{\circ}\text{C}$  for 24 hours.
- **Neutralization and Enumeration:**
  - After the incubation period, add a specific volume of neutralizing solution to each container to stop the antimicrobial action.
  - Shake the containers vigorously to elute the bacteria from the fabric.
  - Perform serial dilutions of the resulting liquid.
  - Plate the dilutions onto agar plates and incubate for 24-48 hours.
- **Calculation of Bacterial Reduction:** Count the number of colony-forming units (CFUs) on the plates from both the test and control specimens. Calculate the percentage reduction of bacteria using the following formula:

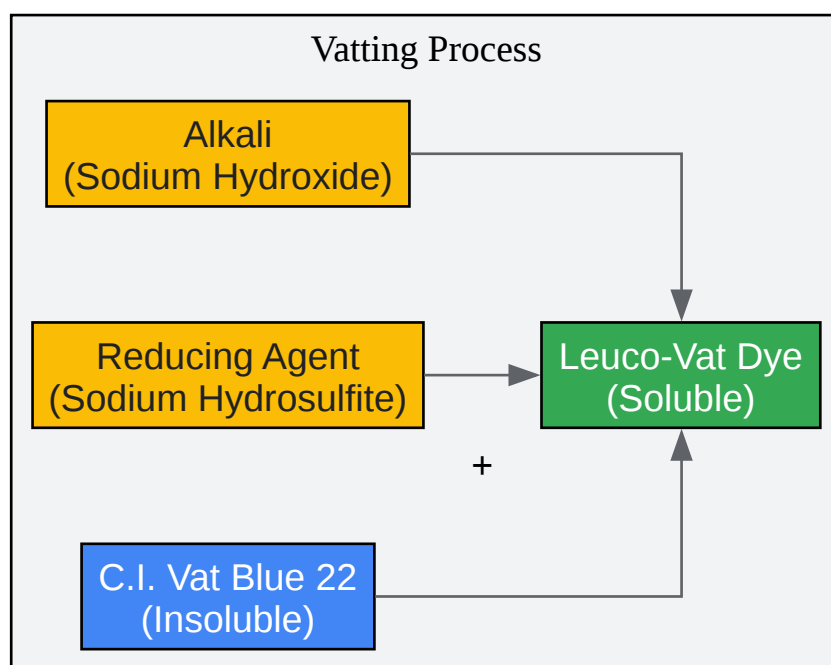
Where:

- R = Percentage reduction



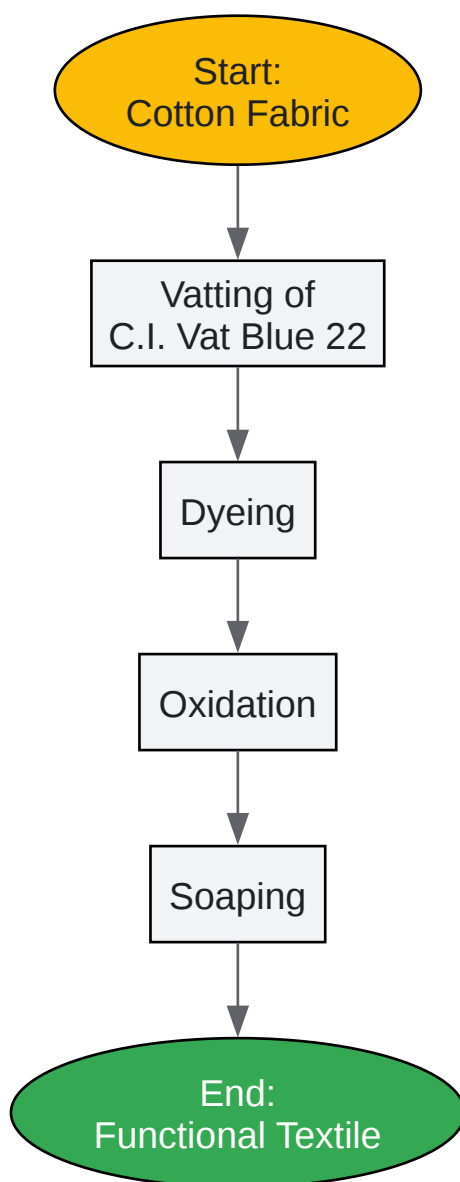
- C = Number of bacteria recovered from the control swatch after 24 hours
- T = Number of bacteria recovered from the test swatch after 24 hours

## Visualizations



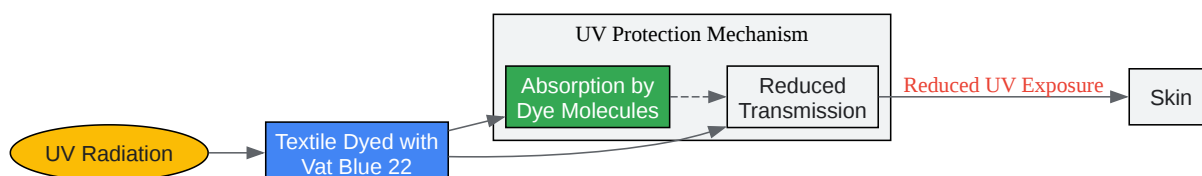
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Caption: Vatting process for **C.I. Vat Blue 22**.



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Caption: Workflow for applying **C.I. Vat Blue 22**.



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Caption: UV protection mechanism of dyed fabric.

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